

How to optimize MM3122 dosage for maximum efficacy

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Compound of Interest

Compound Name: MM3122
Cat. No.: B10823764

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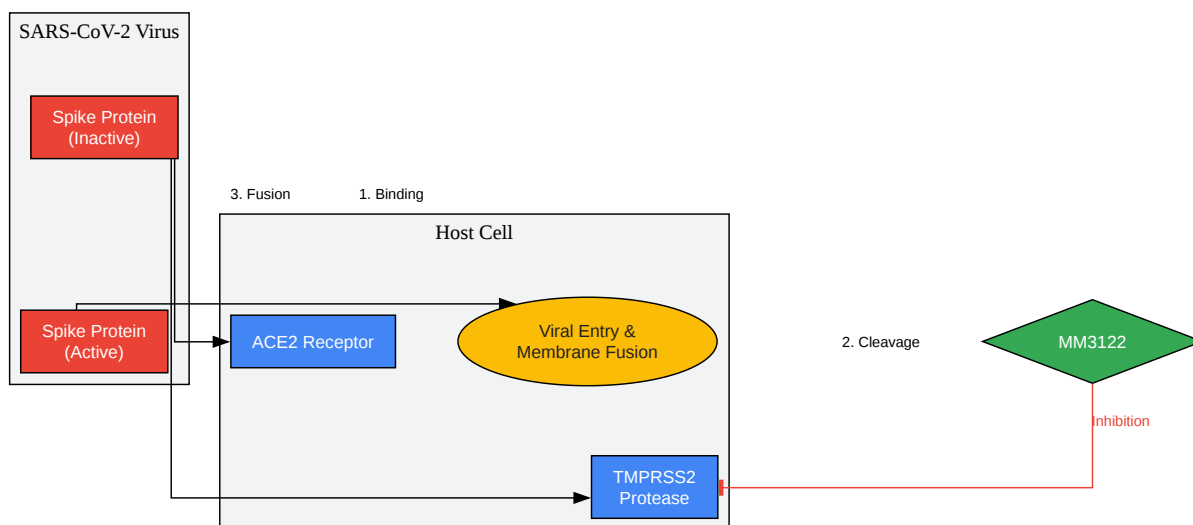
Technical Support Center: MM3122

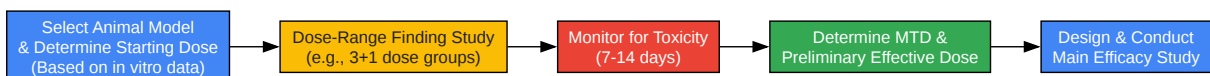
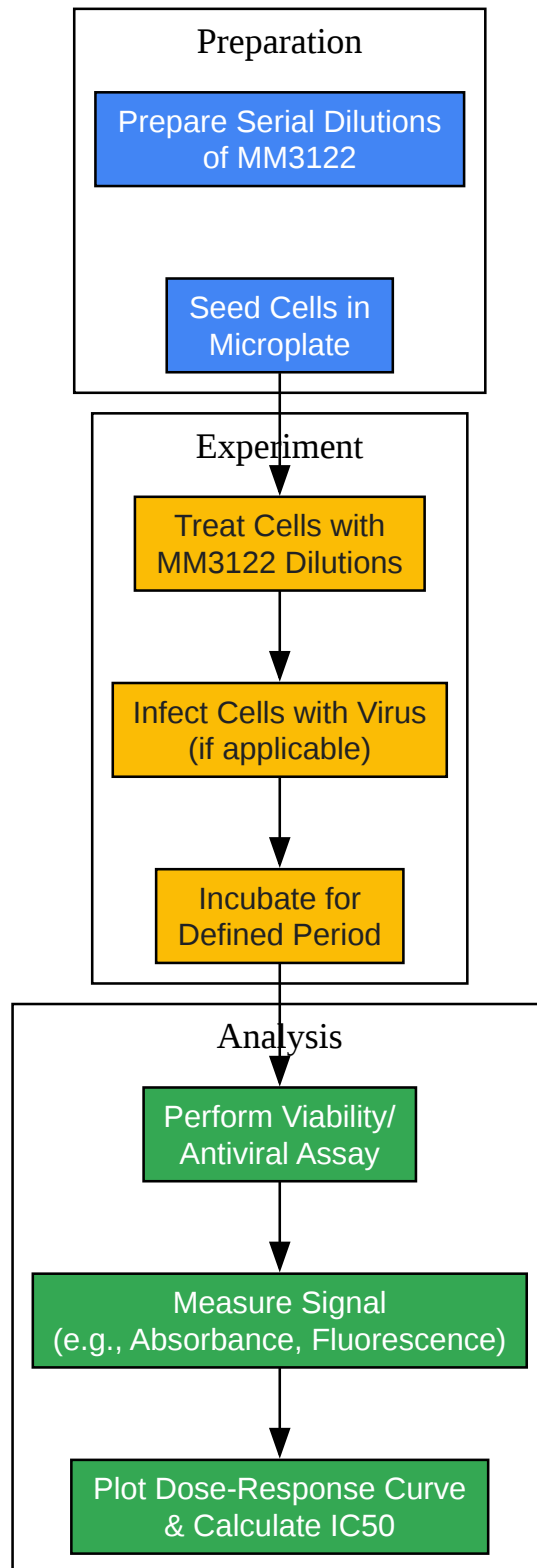
This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on optimizing the dosage of **MM3122** for maximum efficacy. Below you will find frequently asked questions, troubleshooting guides, and detailed experimental protocols to address common issues encountered during research.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for **MM3122**?

A1: **MM3122** is a potent, small-molecule inhibitor of host cell serine proteases, primarily targeting Transmembrane Serine Protease 2 (TMPRSS2) and matriptase.[1][2][3] Many viruses, including SARS-CoV-2 and influenza, rely on these host proteases to cleave and activate their surface proteins, a crucial step for viral entry into host cells.[1][2] By blocking the enzymatic activity of TMPRSS2, **MM3122** prevents this activation and subsequent fusion of the viral and cellular membranes, effectively stopping the virus from infecting the cell in the first place.[1][4] As **MM3122** targets a host protein rather than a viral component, it may present a higher barrier to the emergence of drug-resistant viral strains.[1][2]





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